

what is Chloramine-T hydrate used for in lab

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Compound Focus: Chloramine-T hydrate

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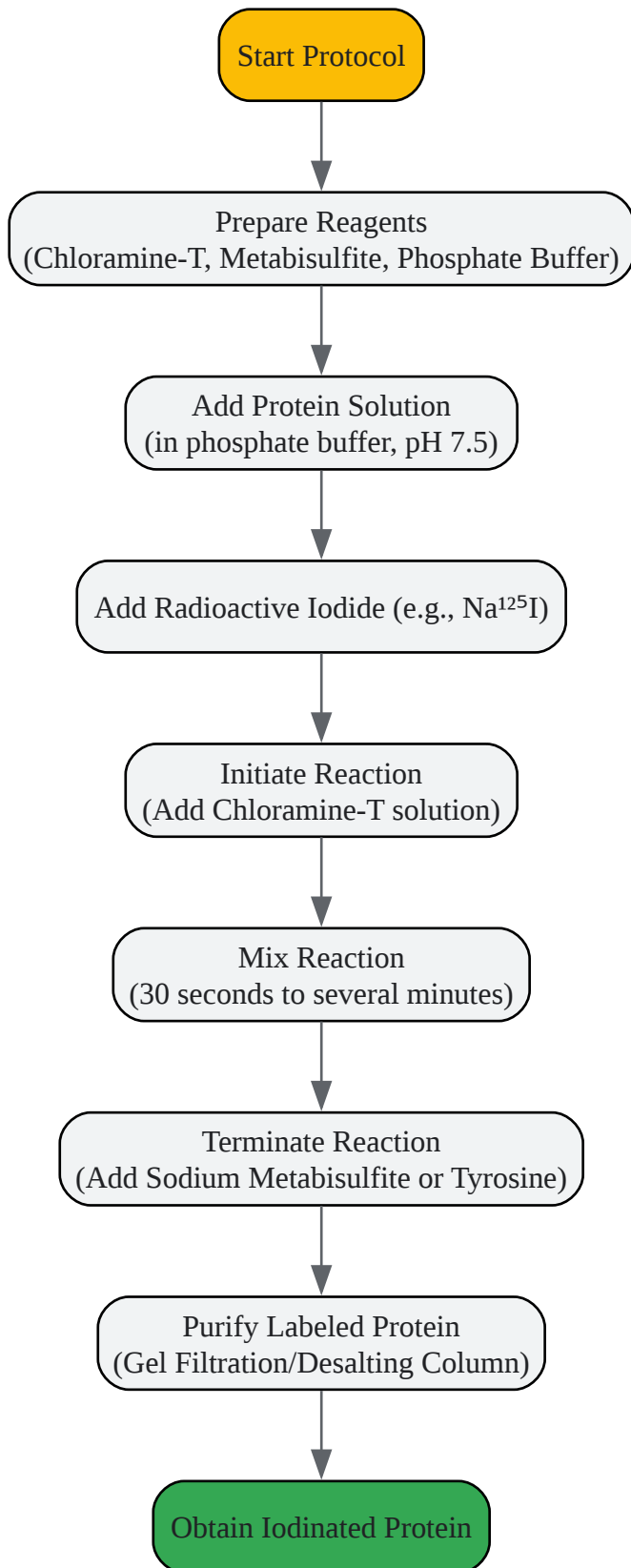
Primary Laboratory Applications

The table below summarizes the core technical applications of **Chloramine-T hydrate** in scientific research.

Application Area	Specific Use	Mechanism / Role
Biochemistry & Analytical Chemistry	Radioiodination of proteins and peptides [1]	Oxidizes iodide (I^-) to form reactive iodonium ion (I^+) or ICl for electrophilic substitution on tyrosine/histidine residues [1].
	Reagent in chemical analyses [2]	Acts as an oxidizing agent in reactions, e.g., for determining amino acids and proteins [2].
Antimicrobial & Disinfectant Studies	Research on disinfectants and biocides [2] [3] [4]	Releases active chlorine species (e.g., hypochlorous acid) that oxidize and disrupt microbial cell walls/membranes [3].
	Model disinfectant in efficacy studies [3]	Used in research to test effectiveness against bacteria, viruses, and fungi on surfaces and equipment [3].
Chemical Synthesis	Reagent in pharmaceutical manufacturing [2] [4]	Used as a chlorinating or oxidizing agent in synthesizing active pharmaceutical ingredients (APIs) [2] [4].

Detailed Experimental Protocol: Protein Radioiodination

The Chloramine-T method is a classic and widely used procedure for incorporating radioactive iodine into proteins. The workflow involves preparation, reaction, termination, and purification stages to ensure efficient and safe labeling.



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Step-by-Step Methodology

This protocol is adapted from standard radioiodination procedures detailed in scientific literature [1].

- **Reagent Preparation:** Freshly prepare the following solutions in 50 mM sodium phosphate buffer (pH 7.0-7.5):
 - **Chloramine-T:** 1 mg/mL.
 - **Sodium Metabisulfite (Quencher):** 2.4 mg/mL (12.6 mM).
 - **Protein Stock:** Dissolve the target protein in the phosphate buffer at a concentration >1 mg/mL for efficient labeling [1].
- **Reaction Setup:** In a suitable vial, combine 10 μ L of the protein solution (containing ~5-10 μ g of protein) with 10 μ L of 0.1 M phosphate buffer (pH 7.5) to ensure proper pH. Add the desired volume of Na^{125}I (e.g., 1 mCi in 2 μ L).
- **Initiation and Mixing:** Using a syringe, rapidly add 10 μ L of the Chloramine-T solution (10 μ g) to the reaction mixture. Mix immediately and allow the reaction to proceed for 30 seconds to a few minutes. The reaction is rapid [1].
- **Reaction Termination:** Add 100 μ L of the sodium metabisulfite solution to reduce and consume any excess Chloramine-T, thereby stopping the iodination. Alternatively, adding excess tyrosine (1 mM final concentration) is an effective and potentially gentler quenching method [1].
- **Purification:** Immediately separate the iodinated protein from unincorporated free iodide and other reagents by gel filtration (e.g., using a PD-10 Sephadex column equilibrated with phosphate-buffered saline). Pre-treating the column with BSA can help prevent nonspecific binding and protein loss [1].

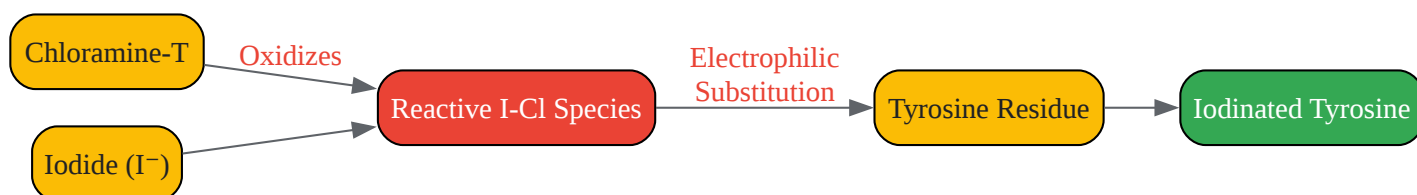
Critical Technical Considerations & Limitations

While powerful, using Chloramine-T requires careful attention to its potential drawbacks.

- **Potential for Protein Damage:** As a strong oxidizing agent, Chloramine-T can cause oxidative damage to sensitive proteins, potentially harming their structure and biological activity [1]. This is a key limitation compared to milder alternatives like Iodogen.
- **Structural Alterations:** A specific study on the peptide echistatin demonstrated that Chloramine-T iodination can oxidize a methionine residue adjacent to the RGD motif, altering its structure and receptor-binding characteristics [5]. This highlights the importance of verifying the functionality of the labeled product.
- **Safety and Handling:** Chloramine-T is a hazardous material (Hazmat) and can cause skin and respiratory irritation [2] [3]. Always consult the Safety Data Sheet (SDS) and handle it with appropriate personal protective equipment (PPE) in a fume hood, especially during radioiodination [1]. It is also critical to follow all radiation safety regulations when working with radioactive isotopes [1].

Mechanism of Action in Iodination

The following diagram illustrates the core chemical mechanism by which Chloramine-T facilitates protein iodination, leading to the key reactive species.



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The versatility of **Chloramine-T hydrate** makes it a staple in many labs. The choice between using it or a milder alternative often depends on the sensitivity of the specific protein or molecule you are working with.

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